

Essential Safety and Operational Guide for 2-Amino-1-(2-nitrophenyl)ethanol

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Compound of Interest

Compound Name: 2-Amino-1-(2-nitrophenyl)ethanol

Cat. No.: B1644463

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This guide provides immediate, essential safety and logistical information for handling **2-Amino-1-(2-nitrophenyl)ethanol**. All procedures should be conducted in a chemical fume hood.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense when handling **2-Amino-1-(2-nitrophenyl)ethanol**. The following equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1]	Protects eyes from splashes and vapors that can cause serious eye irritation.[1][2]
Hand Protection	Compatible, chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.[1][3]	Prevents skin contact, which can cause skin irritation.[1][2] Use proper glove removal technique to avoid skin contact.[1]
Respiratory Protection	A government-approved respirator is required where risk assessment shows air-purifying respirators are appropriate.[1][3] Use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls.[1]	Protects against inhalation of harmful vapors, dust, or mists which may cause respiratory irritation.[1][2]
Body Protection	A lab coat or protective clothing should be worn to prevent skin exposure.[4] In case of a large spill, wear a self-contained breathing apparatus, rubber boots, and heavy rubber gloves.[3]	Minimizes the risk of skin contact and contamination of personal clothing.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure a safety shower and eye bath are readily accessible.[3]

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Inspect all PPE for integrity before use.
- Handling:
 - Avoid breathing vapors, mist, or gas.[\[1\]](#)
 - Prevent contact with eyes, skin, and clothing.[\[3\]](#)
 - Wash hands thoroughly after handling the chemical.[\[1\]](#)[\[3\]](#)
- Storage:
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#)
 - Store in a dark location under an inert atmosphere at room temperature.[\[7\]](#)[\[8\]](#)

Disposal Plan

Proper disposal of **2-Amino-1-(2-nitrophenyl)ethanol** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste material in a suitable, closed, and labeled container for disposal.[\[6\]](#)
- Disposal Route:
 - Dispose of the chemical and its container as hazardous waste.[\[9\]](#)
 - Do not release into the environment or flush into the sewer system.[\[2\]](#)[\[6\]](#)
 - Contaminated gloves and other disposable PPE should be disposed of in accordance with applicable laws and good laboratory practices.[\[1\]](#)
- Regulatory Compliance:

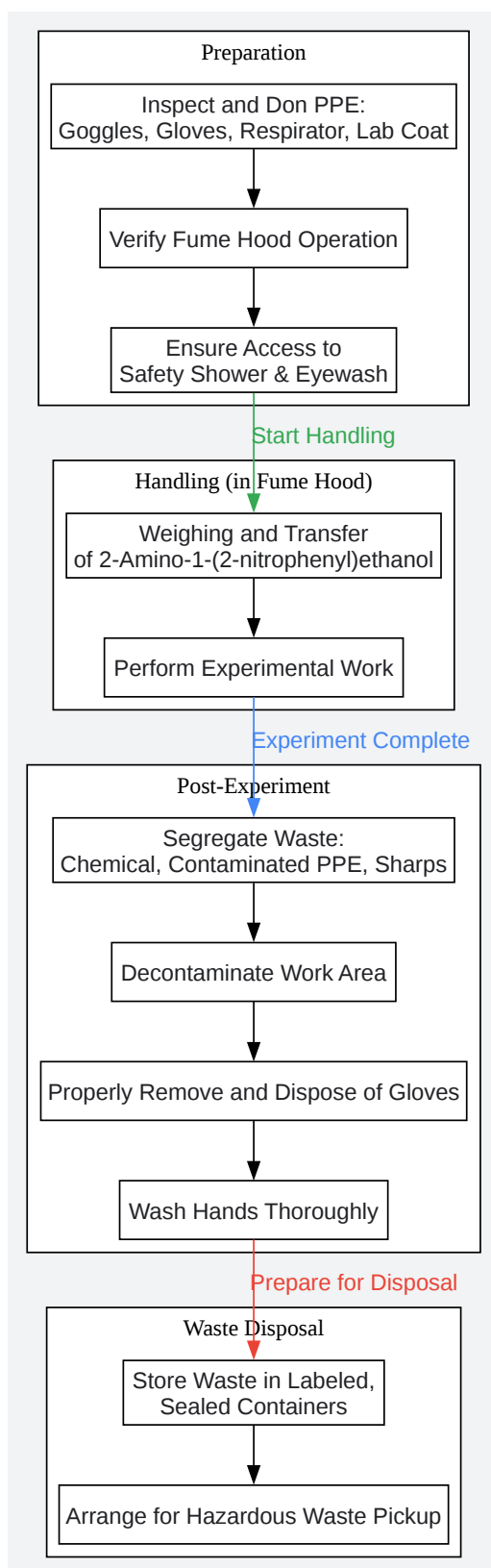
- Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[6][10]

Emergency Procedures

In the event of an emergency, follow these first aid measures and immediately seek medical attention.

- In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[2]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- If inhaled: Remove the person to fresh air and keep comfortable for breathing.[1][2]
- If swallowed: Rinse mouth. Do NOT induce vomiting.[6]

Below is a visual workflow for the handling and disposal of **2-Amino-1-(2-nitrophenyl)ethanol**.



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Caption: Workflow for Safe Handling and Disposal.

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References

- 1. file.ambeed.com [file.ambeed.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. fishersci.com [fishersci.com]
- 5. 2-(4-Amino-2-nitroanilino)-ethanol(2871-01-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. 2-((4-Amino-2-nitrophenyl)amino)ethanol | 2871-01-4 [sigmaaldrich.com]
- 8. 2-((2-Nitrophenyl)amino)ethanol | lookchem [lookchem.com]
- 9. carlroth.com:443 [carlroth.com:443]
- 10. fishersci.com [fishersci.com]
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